

A Technical Guide to 4-Cyclopropyl-2-fluorobenzaldehyde for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Cyclopropyl-2-fluorobenzaldehyde
CAS No.:	946118-82-7
Cat. No.:	B1428004

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Cyclopropyl-2-fluorobenzaldehyde is a key building block in medicinal chemistry, valued for its unique combination of a strained cyclopropyl ring and an electron-withdrawing fluorine atom. These features are strategically employed to enhance the pharmacological profiles of drug candidates, including improving metabolic stability, binding affinity, and potency. This guide provides a comprehensive technical overview of **4-Cyclopropyl-2-fluorobenzaldehyde**, focusing on its core physicochemical properties, including its precise molecular weight, and its applications in synthetic chemistry. Detailed protocols, safety information, and characterization data are presented to support its effective use in drug discovery and development programs.

Introduction: The Strategic Value of Fluorinated Cyclopropyl Arenes

In modern drug design, the incorporation of specific structural motifs is a key strategy for optimizing a molecule's absorption, distribution, metabolism, and excretion (ADME) profile. The **4-cyclopropyl-2-fluorobenzaldehyde** scaffold contains two such high-value motifs:

- **The Cyclopropyl Ring:** This three-membered carbocycle acts as a "metabolic shield." The carbon-hydrogen bonds are stronger and shorter than in typical alkyl groups, making them less susceptible to oxidative metabolism by cytochrome P450 (CYP) enzymes.^{[1][2]} Furthermore, its rigid, planar nature can serve as a conformational constraint, locking a molecule into its bioactive conformation and thereby enhancing binding affinity and potency.^{[1][2]}
- **The Fluoro Substituent:** A fluorine atom, particularly on an aromatic ring, can significantly alter a molecule's properties. It is a strong electron-withdrawing group that can modulate the pKa of nearby functional groups, influence membrane permeability, and form crucial hydrogen bonds or dipole interactions with target proteins.^{[3][4]} Its presence can also block sites of metabolism, further enhancing the drug's stability.^[3]

The combination of these groups in **4-Cyclopropyl-2-fluorobenzaldehyde** makes it a versatile starting material for creating novel therapeutics with potentially superior pharmacokinetic and pharmacodynamic properties.^[5]

Physicochemical and Spectroscopic Properties

The precise characterization of a chemical building block is fundamental to its application in synthesis. The key properties of **4-Cyclopropyl-2-fluorobenzaldehyde** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in reactions and for confirmation of identity via mass spectrometry.

Table 1: Core Physicochemical Properties of **4-Cyclopropyl-2-fluorobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ FO	[6]
Molecular Weight	164.18 g/mol	[6]
Monoisotopic Mass	164.06374 Da	[7]
CAS Number	946118-82-7	[6]
Appearance	Data not consistently available; likely a liquid or low-melting solid.	
SMILES	<chem>O=CC1=CC=C(C2CC2)C=C1F</chem>	[6]
InChIKey	WOFJMASYXAOZGE- UHFFFAOYSA-N	[7]

Expert Insight on Molecular Weight vs. Monoisotopic Mass: It is crucial for the research scientist to distinguish between molecular weight and monoisotopic mass.

- Molecular Weight (164.18 g/mol) is the weighted average of the masses of all naturally occurring isotopes of the constituent atoms. This value is used for all macroscopic calculations, such as determining the mass of reagent needed for a reaction.
- Monoisotopic Mass (164.06374 Da) is the mass calculated using the most abundant isotope of each element (e.g., ¹²C, ¹H, ¹⁶O, ¹⁹F). This is the value that is experimentally observed in high-resolution mass spectrometry (HRMS), providing unambiguous confirmation of the elemental composition of the synthesized molecule.[7]

Synthesis and Characterization

While several synthetic routes may exist, a common approach to similar substituted benzaldehydes involves the ortho-directed metalation of a substituted fluorobenzene followed by formylation.

Conceptual Synthetic Pathway: A plausible synthesis begins with 1-cyclopropyl-3-fluorobenzene. The fluorine atom directs lithiation to the ortho position (C2) using a strong base

like n-butyllithium (n-BuLi). This lithiated intermediate is then quenched with an electrophilic formylating agent, such as N,N-dimethylformamide (DMF), to introduce the aldehyde group. An acidic workup protonates the intermediate to yield the final product.

Analytical Characterization: To confirm the identity and purity of **4-Cyclopropyl-2-fluorobenzaldehyde**, a suite of analytical techniques is employed:

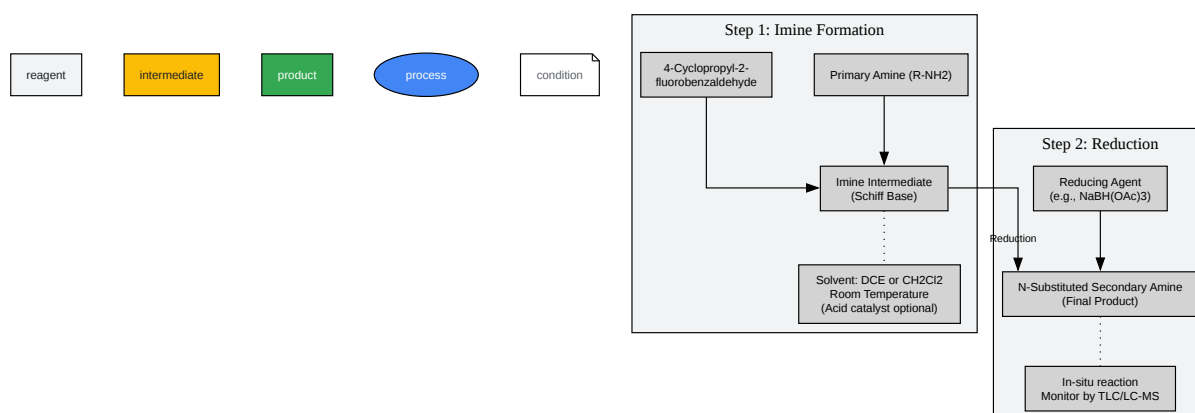
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will show characteristic signals for the aldehyde proton (~10 ppm), distinct aromatic protons with couplings influenced by both the fluorine and cyclopropyl groups, and upfield signals for the cyclopropyl protons.
 - ^{13}C NMR: Will display a signal for the carbonyl carbon (~190 ppm), aromatic carbons (with C-F coupling), and the unique carbons of the cyclopropyl ring.
- Mass Spectrometry (MS):
 - When analyzed by techniques like GC-MS with electron ionization (EI), the mass spectrum will show a molecular ion peak ($[\text{M}]^+$) at an m/z of approximately 164.^[7] High-resolution analysis would confirm the mass to be near 164.0637.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the aldehyde C=O stretch will be prominent around 1700-1680 cm^{-1} .

Application in Synthetic Chemistry: Reductive Amination

The aldehyde functional group is a versatile handle for chemical modification.^{[8][9]} A cornerstone reaction is reductive amination, which efficiently forms C-N bonds to build complex amine-containing molecules, a common feature in many pharmaceuticals.

Workflow: Synthesis of a Secondary Amine via Reductive Amination

This protocol describes a general procedure for the reaction of **4-Cyclopropyl-2-fluorobenzaldehyde** with a primary amine to yield a secondary amine, a key step in building a larger drug scaffold.



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Caption: Workflow for two-step, one-pot reductive amination.

Detailed Experimental Protocol:

- **Reaction Setup:** To a solution of **4-Cyclopropyl-2-fluorobenzaldehyde** (1.0 eq) in an anhydrous solvent such as dichloromethane (CH₂Cl₂) or 1,2-dichloroethane (DCE) under an inert atmosphere (e.g., nitrogen), add the desired primary amine (1.1 eq).
- **Imine Formation:** Stir the mixture at room temperature. The formation of the intermediate imine (Schiff base) can be monitored by TLC or LC-MS. This step may be facilitated by the addition of a mild acid catalyst like acetic acid.
- **Reduction:** Once imine formation is significant, add a reducing agent such as sodium triacetoxyborohydride (NaBH(OAc)₃, 1.5 eq) portion-wise to the reaction mixture. This

reagent is preferred as it is mild and tolerant of slightly acidic conditions.

- **Reaction Monitoring & Workup:** Continue stirring at room temperature for 2-16 hours until the reaction is complete (as monitored by LC-MS). Upon completion, quench the reaction by carefully adding a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel to yield the desired secondary amine.[\[5\]](#)

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **4-Cyclopropyl-2-fluorobenzaldehyde** is essential for safety.

- **Hazards:** While specific data for this compound is limited, related fluorobenzaldehydes are classified as combustible liquids that can cause serious eye irritation and may be harmful if swallowed.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[13\]](#) All handling should be performed in a well-ventilated fume hood.[\[10\]](#)[\[13\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, or open flames.[\[10\]](#)[\[13\]](#) It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[10\]](#)[\[13\]](#)

Conclusion

4-Cyclopropyl-2-fluorobenzaldehyde is a high-value synthetic intermediate whose molecular weight of 164.18 g/mol is just the starting point of its utility. The strategic combination of its cyclopropyl and fluoro-aromatic motifs provides a powerful tool for medicinal chemists to address common challenges in drug development, such as metabolic instability and target affinity. A thorough understanding of its physicochemical properties, synthetic applications like

reductive amination, and proper handling procedures enables researchers to effectively leverage this compound in the creation of next-generation therapeutics.

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- [To cite this document: BenchChem. \[A Technical Guide to 4-Cyclopropyl-2-fluorobenzaldehyde for Advanced Research\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1428004/docs#a-technical-guide-to-4-cyclopropyl-2-fluorobenzaldehyde-for-advanced-research\]](#)

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